

L-Galactose-1-13C: A Technical Guide to its Chemical Properties and Applications

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Compound of Interest

Compound Name: *L-Galactose-13C-1*

Cat. No.: *B12400809*

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides an in-depth overview of the chemical properties, metabolic significance, and experimental applications of L-Galactose-1-13C. As a stable isotope-labeled monosaccharide, it serves as a powerful tracer in metabolic research, nutritional studies, and pharmaceutical development.

Core Chemical Properties

L-Galactose-1-13C is the isotopically labeled form of L-Galactose, where the carbon atom at the C1 position is replaced with the 13C isotope. This substitution increases the molecular weight by approximately one unit compared to the unlabeled compound, enabling its detection and quantification by mass spectrometry.

Property	Value	Source
Chemical Formula	C ₅ ¹³ CH ₁₂ O ₆	[1]
Molecular Weight	181.15 g/mol	[1][2]
Appearance	White Solid (Assumed)	General knowledge
Parent Compound CAS	15572-79-9 (L-Galactose)	[3][4]
Labeled Compound CAS	70849-30-8 (D-Galactose-1- ¹³ C)	[5]
Canonical SMILES	OC--INVALID-LINK---- INVALID-LINK----INVALID- LINK----INVALID-LINK--C=O	[1][2]

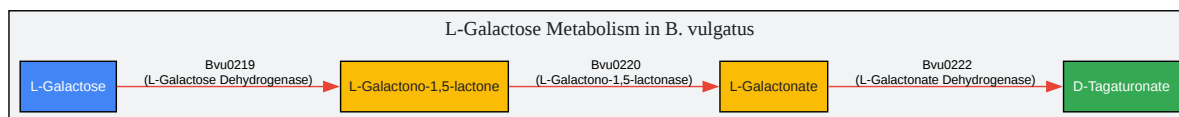
Note: The CAS number for the specific L-Galactose-1-¹³C isomer is not readily available; the CAS for the D-isomer is provided for reference.

Metabolic Pathways and Significance

Isotopically labeled carbohydrates are invaluable for tracing metabolic pathways.[6] L-Galactose-1-¹³C can be used to investigate novel metabolic routes in various organisms and to study the complexities of glycan biosynthesis and carbohydrate utilization.[7]

L-Galactose Metabolism in *Bacteroides vulgatus*

A novel metabolic pathway for L-galactose has been identified in the human gut bacterium *Bacteroides vulgatus*. [8][9] This pathway converts L-galactose into intermediates that can enter central metabolism. The process involves three key enzymatic steps.[8][9]

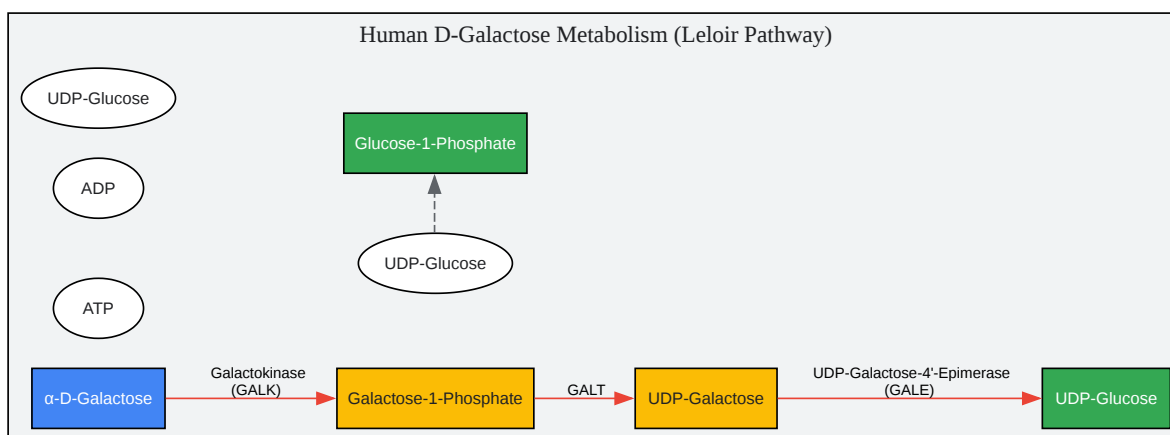


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L-Galactose metabolic pathway in B. vulgatus.

Context: D-Galactose Metabolism in Humans (Leloir Pathway)

For context, the primary pathway for galactose metabolism in humans is the Leloir pathway, which processes D-galactose.[10][11] This pathway converts D-galactose into glucose-1-phosphate, which can then enter glycolysis.[11][12] Understanding this canonical pathway is crucial for researchers studying galactose metabolism and related disorders.



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The Leloir Pathway for D-Galactose metabolism.

Experimental Protocols & Workflows

The use of L-Galactose-1-13C in research requires robust protocols for its synthesis, purification, and analysis.

Synthesis Protocol: Chemo-enzymatic Method

A common strategy for synthesizing ¹³C-labeled monosaccharides at the C1 position is an adaptation of the Fischer-Sowden reaction, which involves the addition of labeled nitromethane to a shorter aldose.[13][14]

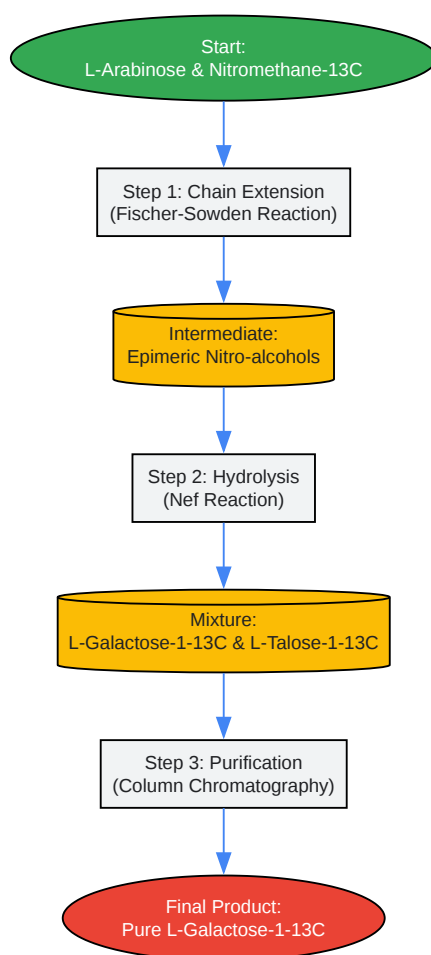
Objective: To synthesize L-Galactose-1-13C from L-arabinose.

Materials:

- L-arabinose
- Nitromethane-13C ($^{13}\text{CH}_3\text{NO}_2$)
- Sodium methoxide
- Sulfuric acid
- Dowex resin
- Standard laboratory glassware and purification apparatus

Methodology:

- Nitromethane Addition (Chain Extension): L-arabinose is reacted with ^{13}C -labeled nitromethane in the presence of a base (e.g., sodium methoxide). This reaction forms a mixture of epimeric nitro-alcohols.
- Nef Reaction: The resulting nitro-alcohol mixture is treated with a strong acid (e.g., sulfuric acid) to hydrolyze the nitro group into an aldehyde, yielding a mixture of L-Galactose-1- ^{13}C and its C2 epimer, L-talose-1- ^{13}C .[\[13\]](#)
- Purification: The epimeric sugars are separated using column chromatography (e.g., with a Dowex resin) to isolate pure L-Galactose-1- ^{13}C .
- Characterization: The final product's identity and isotopic enrichment are confirmed using High-Performance Liquid Chromatography (HPLC), Mass Spectrometry (MS), and Nuclear Magnetic Resonance (NMR) spectroscopy.[\[14\]](#)



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Workflow for the synthesis of L-Galactose-1-13C.

Analytical Protocol: LC-MS for Quantification

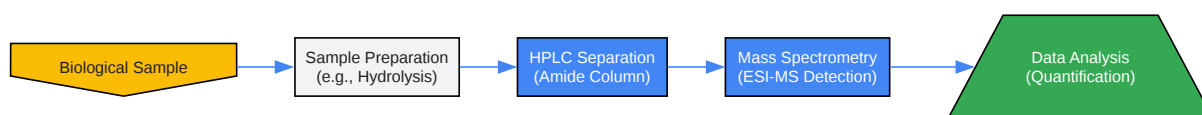
Liquid Chromatography-Mass Spectrometry (LC-MS) is the preferred method for analyzing and quantifying isotopically labeled sugars in complex biological samples.[15]

Objective: To detect and quantify L-Galactose-1-13C in a biological matrix.

Methodology:

- Sample Preparation:
 - For complex carbohydrates (glycans), perform acid hydrolysis (e.g., with trifluoroacetic acid) to release the constituent monosaccharides.[15]

- Neutralize the sample and remove particulates by centrifugation or filtration.
- Derivatization (e.g., with 1-phenyl-3-methyl-5-pyrazolone, PMP) may be performed to improve chromatographic separation and detection sensitivity, though it is optional for MS detection.[15]
- Chromatographic Separation (HPLC):
 - Separate the monosaccharides using an appropriate HPLC column, such as an amide column, which is effective for polar compounds like sugars.[16]
 - Use an isocratic or gradient elution with a mobile phase typically consisting of acetonitrile and water.
- Mass Spectrometric Detection (MS):
 - Use a mass spectrometer (e.g., a single quadrupole or tandem MS) with an electrospray ionization (ESI) source.[15]
 - Monitor the specific mass-to-charge ratio (m/z) for L-Galactose-1- ^{13}C . The use of Single Ion Recording (SIR) enhances selectivity and sensitivity.[16]
 - Quantification is achieved by comparing the signal intensity to a calibration curve generated from standards of known concentrations.



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Analytical workflow for L-Galactose-1- ^{13}C using LC-MS.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. L-GALACTOSE | 15572-79-9 [chemicalbook.com]
- 4. L-Galactose | C₆H₁₂O₆ | CID 84996 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. D-Galactose-1-¹³C | C₆H₁₂O₆ | CID 10899282 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. isotope.bocsci.com [isotope.bocsci.com]
- 7. isotope.bocsci.com [isotope.bocsci.com]
- 8. pubs.acs.org [pubs.acs.org]
- 9. l-Galactose metabolism in Bacteroides vulgatus from the human gut microbiota - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Galactose - Wikipedia [en.wikipedia.org]
- 11. Galactose Metabolism - The Medical Biochemistry Page [themedicalbiochemistrypage.org]
- 12. microbenotes.com [microbenotes.com]
- 13. Synthesis and Characterization of α -D-Galactose-1-¹³C [tws.xml-journal.net]
- 14. Synthesis and characterization of D-Galactose-1-¹³C [inis.iaea.org]
- 15. Monosaccharide Analysis Methods - Creative Biolabs [creative-biolabs.com]
- 16. waters.com [waters.com]
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